

"Zinc dibenzylthiocarbamate CAS number and molecular formula"

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Compound of Interest

Compound Name: Zinc dibenzylthiocarbamate

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An In-depth Technical Guide to Zinc Dibenzylthiocarbamate

For Researchers, Scientists, and Drug Development Professionals

December 20, 2025

Abstract

Zinc dibenzylthiocarbamate (ZDBC), a dithiocarbamate derivative, is a multifaceted compound with established industrial applications and emerging biomedical potential. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and analytical methodologies. Primarily known as a vulcanization accelerator in the rubber industry, recent studies have alluded to its biological activities, including interactions with key cellular components, positioning it as a compound of interest for further investigation in drug development. This document consolidates quantitative data, details experimental protocols, and visualizes key processes to serve as a foundational resource for researchers.

Chemical Identity and Physicochemical Properties

Zinc dibenzylthiocarbamate, also known as ZBEC, is an organozinc compound recognized for its role as a fast-acting, non-staining accelerator in rubber vulcanization.^[1] Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference(s)
CAS Number	14726-36-4	[2]
Molecular Formula	C ₃₀ H ₂₈ N ₂ S ₄ Zn	[2][3]
Molecular Weight	610.22 g/mol	[2]
Appearance	White to off-white powder	[2][4]
Melting Point	183-188 °C	[4][5]
Boiling Point	>250 °C (decomposes)	[2]
Solubility	- Water: 2.3 µg/L at 20°C- Organic Solvents: Soluble in chloroform, benzene, carbon disulfide, alcohol, and diethyl ether. Moderately soluble in ethylene dichloride. Insoluble in acetone and gasoline.	[1][2][4][5]
Stability	Stable under normal conditions; may decompose upon exposure to strong acids or bases.	[6]

Synthesis and Experimental Protocols

The synthesis of **Zinc dibenzylidithiocarbamate** can be achieved through a one-step precipitation reaction. A plausible laboratory-scale synthesis protocol is detailed below.

Synthesis of Zinc Dibenzylidithiocarbamate

This protocol involves the reaction of dibenzylamine with carbon disulfide in the presence of sodium hydroxide to form the sodium salt of dibenzylidithiocarbamic acid, followed by precipitation with a zinc salt.

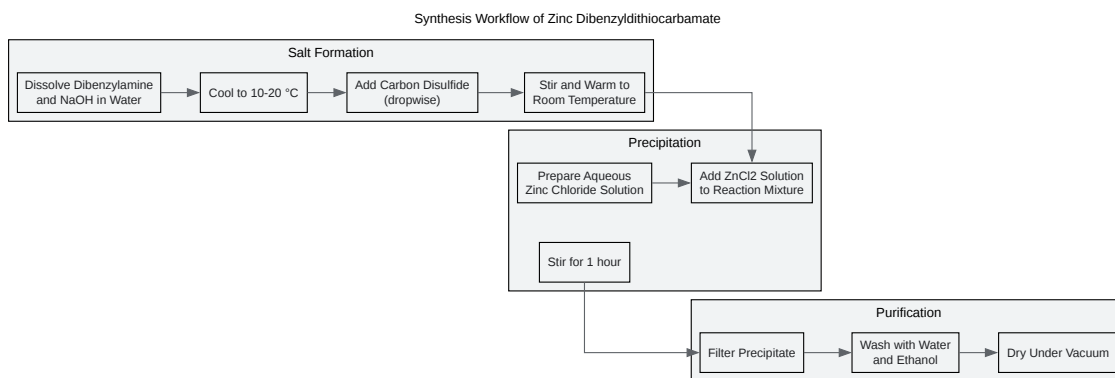
Materials:

- Dibenzylamine

- Carbon disulfide
- Sodium hydroxide
- Zinc chloride
- Purified water
- Ethanol

Procedure:

- In a reaction vessel, dissolve a stoichiometric amount of dibenzylamine and sodium hydroxide in purified water with stirring.
- Cool the mixture to 10-20 °C.
- Slowly add a molar equivalent of carbon disulfide dropwise to the mixture over 6-7 hours while maintaining the temperature.
- After the addition is complete, continue stirring for 1-2 hours, allowing the mixture to warm to room temperature (30-38 °C). This forms the sodium dibenzylthiocarbamate salt.
- In a separate beaker, prepare an aqueous solution of zinc chloride (0.5 molar equivalents).
- Slowly add the zinc chloride solution to the reaction mixture with vigorous stirring. A white precipitate of **Zinc dibenzylthiocarbamate** will form.
- Continue stirring for an additional hour to ensure the completion of the reaction.
- The precipitate is then collected by filtration, washed with water and cold ethanol, and dried under vacuum.



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*Synthesis of **Zinc Dibenzylthiocarbamate**.*

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is a robust method for the quantification of **Zinc dibenzylthiocarbamate**.

HPLC Analysis of Zinc Dibenzylthiocarbamate

This method is suitable for determining the purity of ZDBC and for its quantification in various matrices, such as in extracts from rubber products.^[7]

Instrumentation and Reagents:

- High-Performance Liquid Chromatograph with a UV-Vis detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- **Zinc dibenzylidithiocarbamate** standard

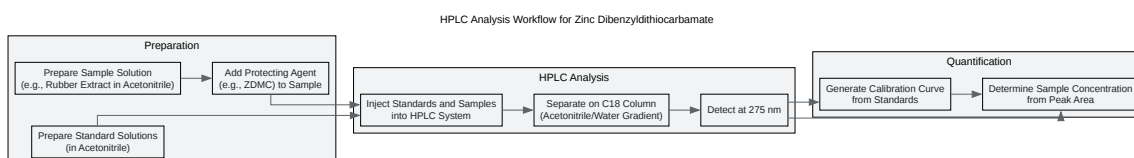
Chromatographic Conditions:

Parameter	Condition
Mobile Phase	Gradient of acetonitrile and water
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	275 nm
Injection Volume	10 µL

Procedure:

- **Standard Preparation:** Prepare a stock solution of ZDBC in acetonitrile (e.g., 1 mg/mL). From this, prepare a series of working standards by dilution with the mobile phase to construct a calibration curve.
- **Sample Preparation:** For bulk powder, dissolve a known amount in acetonitrile. For rubber extracts, an extraction with acetonitrile is performed.^[7] To prevent transmetalation reactions with metal ions from the HPLC system, a "protecting" zinc dithiocarbamate complex like zinc dimethyldithiocarbamate (ZDMC) can be added to the sample extracts before analysis.^[7]
- **Analysis:** Inject the prepared standards and samples into the HPLC system.

- **Quantification:** Determine the concentration of ZDBC in the samples by comparing the peak area with the calibration curve.



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*HPLC Analysis of **Zinc Dibenzyldithiocarbamate**.*

Industrial Application: Rubber Vulcanization

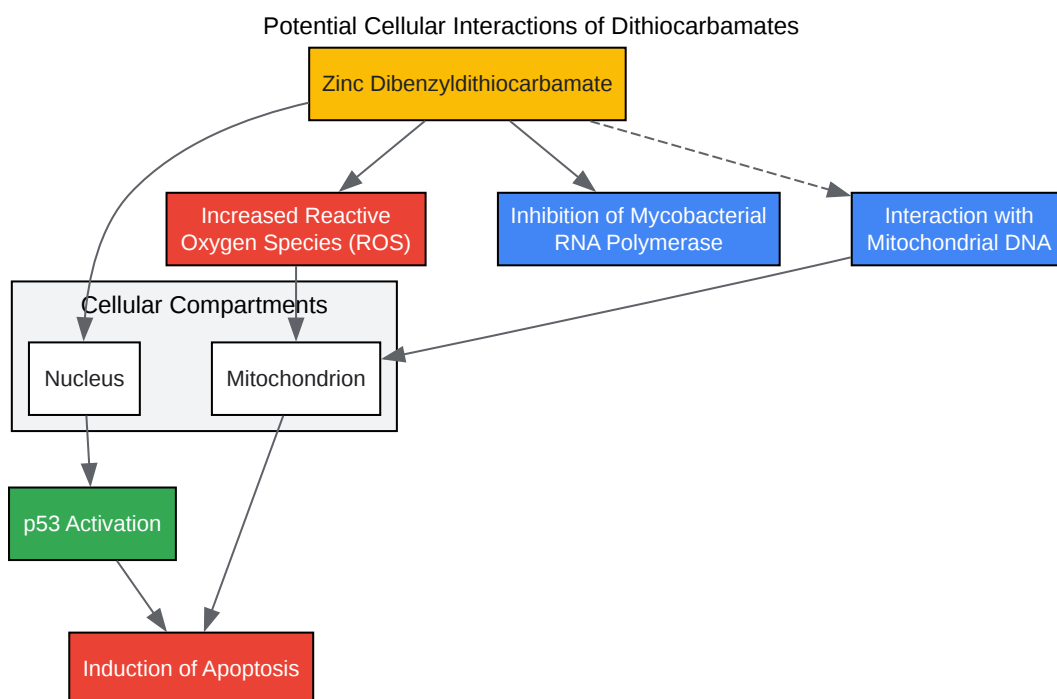
Zinc dibenzyldithiocarbamate is classified as an ultra-fast accelerator for the sulfur vulcanization of natural and synthetic rubbers.[1] It is often used to reduce or eliminate the formation of potentially hazardous nitrosamines during the vulcanization process.[1][4] ZDBC promotes the formation of sulfur cross-links between polymer chains, which enhances the mechanical properties of the rubber, such as its strength, elasticity, and durability.[4][6]

Biological Activity and Toxicological Profile

While extensively used industrially, the biological effects of **Zinc dibenzyldithiocarbamate** are an area of growing interest for drug development professionals. Dithiocarbamates, as a class, are known for their metal-binding capabilities and reactivity with thiol groups, which underpins their diverse biological activities, including anticancer, antimicrobial, and antiviral properties.[8][9][10]

Known Biological Interactions

Preliminary research suggests that ZDBC may interact with critical biological targets. It has been reported to react with mycobacterial RNA polymerase and human mitochondrial DNA.[1] [2] The implications of these interactions are still under investigation but point towards potential antimicrobial and cytotoxic effects. Other zinc dithiocarbamate complexes have been shown to induce apoptosis in cancer cells through both extrinsic and intrinsic pathways, activate p53, and inhibit cell invasion.[11]



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Potential Cellular Interactions of Dithiocarbamates.

Toxicological Data

Specific toxicological data for **Zinc dibenzylthiocarbamate** is limited. The available data, along with that of related dithiocarbamates, is presented for a comparative assessment.[\[12\]](#)

Compound	Test Species	Route	LD ₅₀ /LC ₅₀	Reference(s)
Zinc Dibenzylthiocarbamate	Rat	Oral	> 5000 mg/kg	[12]
Zinc Dibenzylthiocarbamate	Rabbit	Dermal	> 2000 mg/kg	[12]
Zinc Diethylthiocarbamate	Rat	Oral	3530 mg/kg	[12]
Zinc (II) N-Benzyl methyl Dithiocarbamate	Mouse (male)	Oral	954 mg/kg	[12] [13]
Zinc (II) N-Benzyl methyl Dithiocarbamate	Mouse (female)	Oral	794.3 mg/kg	[12] [13]

Specific genotoxicity and long-term carcinogenicity studies for ZDBC are not readily available in public literature.[\[12\]](#) However, it is noted to be very toxic to aquatic life with long-lasting effects.[\[14\]](#)[\[15\]](#)

Conclusion

Zinc dibenzylthiocarbamate is a well-characterized compound with significant industrial applications. Its physicochemical properties, synthesis, and analytical methods are well-documented. The emerging data on its biological activities, reflective of the broader dithiocarbamate class, suggests a potential for this compound in biomedical research and drug development. Further investigation into its specific mechanisms of action and toxicological profile is warranted to fully explore its therapeutic potential. This guide serves as a

comprehensive starting point for researchers embarking on studies involving **Zinc dibenzylidithiocarbamate**.

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